

safe handling and storage procedures for tribromoethylene

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Application Notes and Protocols for Tribromoethylene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **tribromoethylene** (CAS No. 598-16-3). Adherence to these protocols is crucial to mitigate the health risks associated with this hazardous chemical.

Chemical and Physical Properties

Tribromoethylene is a colorless to light yellow liquid with a distinct sweet, pungent odor.[1] It is important to be aware of its physical and chemical properties to ensure safe handling and storage.



Property	Value	Citation(s)
Molecular Formula	C ₂ HBr ₃	[1]
Molecular Weight	264.74 g/mol	[1]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Odor	Sweet, pungent	[1]
Density	2.71 g/cm ³	[1]
Melting Point	-52 °C; some sources report 216-218 °C which is likely incorrect and may refer to a different substance.	[1][2]
Boiling Point	163-164 °C	[1][2]
Flash Point	56 °C	[1]
Vapor Pressure	2.55 mmHg at 25°C	[1]
Water Solubility	Slightly soluble	[1]
Solubility in Organics	Readily soluble	[1]
Sensitivity	Light and air sensitive	[3][4]

Hazard Identification and Safety Precautions

Tribromoethylene is a hazardous substance that poses significant health risks. It is harmful if swallowed, inhaled, or in contact with skin, and can cause irritation to the skin, eyes, and respiratory system.[5][6] Some evidence suggests it may be a potential carcinogen and could cause damage to the liver and kidneys.[1][7]

GHS Hazard Statements: H302, H312, H315, H319, H331, H332, H335, H341, H350, H411, H412.[2][6][8][9]

Precautionary Statements: P201, P202, P261, P264, P270, P271, P273, P280.[8][9]



Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **tribromoethylene** to minimize exposure.

PPE Category	Item	Specifications and Recommendations
Eye and Face	Safety Goggles and Face Shield	Chemical splash goggles meeting ANSI Z.87.1 standards are required. A face shield should be worn over goggles when there is a risk of splashing.
Hand	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. For prolonged or high-exposure tasks, consider double-gloving. Always inspect gloves for tears or punctures before use and change if contaminated.
Body	Laboratory Coat	A flame-resistant lab coat (e.g., Nomex) or a 100% cotton lab coat should be worn and fully buttoned to provide a barrier against splashes.
Respiratory	Respirator (if necessary)	All work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge should be used.

Experimental Protocols



Standard Handling Protocol

- · Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Prepare the workspace within the fume hood by covering the surface with absorbent, disposable bench paper.
 - Have all necessary equipment and reagents within the fume hood before starting.
 - Ensure an emergency eyewash and safety shower are accessible.[5]
 - Don all required PPE as detailed in Section 3.0.
- Handling:
 - Conduct all manipulations of tribromoethylene, including weighing and transferring, within the fume hood to minimize inhalation exposure.
 - Use a properly calibrated pipette or syringe for liquid transfers.
 - Keep containers of tribromoethylene tightly closed when not in use.[6]
- Post-Handling:
 - Wipe down the work surface within the fume hood with an appropriate solvent and then soap and water.
 - Properly dispose of all contaminated disposable materials (e.g., bench paper, pipette tips)
 as hazardous waste.
 - Remove PPE carefully, avoiding contamination of skin, and wash hands thoroughly with soap and water.

Spill Cleanup Protocol (Small-Scale)

Immediate Response:



- Alert personnel in the immediate area of the spill.[10]
- If the spill is large or you feel it is unsafe to clean up, evacuate the area and contact emergency services.
- For small, manageable spills, ensure the area is well-ventilated, and if safe to do so, use the fume hood to help ventilate the area.[8]
- Containment and Cleanup:
 - Wearing appropriate PPE, create a dike around the spill using an inert absorbent material such as vermiculite, sand, or cat litter.[8][10]
 - Slowly add the absorbent material to the spill, working from the outside in.[10]
 - Once the liquid is fully absorbed, carefully scoop the material into a sealable, labeled container for hazardous waste disposal.[10]
 - Do not seal the container if a reaction is occurring.
- · Decontamination:
 - Wipe the spill area with a cloth or paper towels soaked in a mild detergent solution.
 - Place all contaminated cleaning materials into the hazardous waste container.
 - Properly dispose of the sealed waste container according to institutional and local regulations.
 - Restock any used spill cleanup supplies.[10]

Emergency Procedures for Personal Exposure

 Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, trained personnel should provide artificial respiration. Seek immediate medical attention.[1][6]



- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15-20 minutes. Seek immediate medical attention if irritation persists.[1][6]
- Eye Contact: Immediately flush the eyes with gently flowing water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting. Have the person rinse their mouth with water. Seek immediate medical attention.[1]

Storage and Disposal Storage

- Store tribromoethylene in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.
- The storage area should be secured and accessible only to authorized personnel.
- Protect from light and air.[3][4]
- Store away from incompatible materials such as strong oxidizing agents.[6]

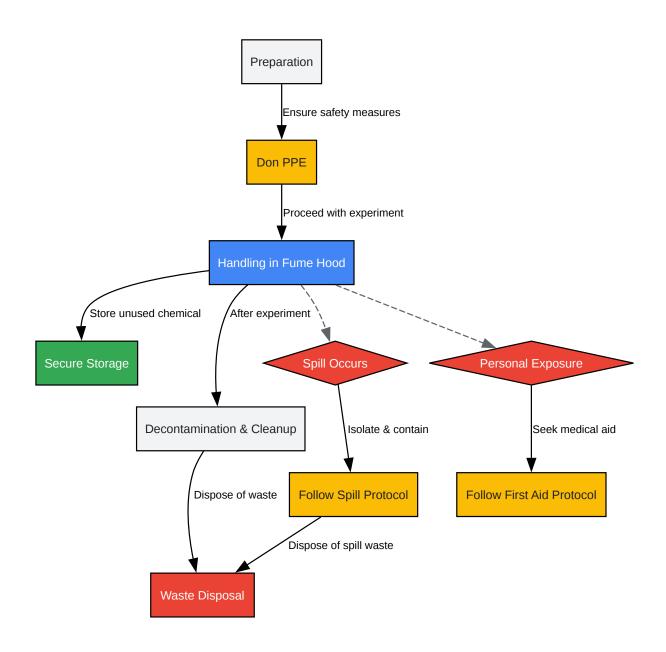
Disposal

- Dispose of tribromoethylene and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Contact your institution's environmental health and safety department for specific disposal procedures. Halogenated organic waste is often disposed of via incineration by a licensed hazardous waste disposal company.[11]

Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **tribromoethylene**.





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Caption: Safe handling workflow for tribromoethylene.

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